

(S)-3-Allylmorpholine: Comprehensive Chemical Profiling and Synthesis Methodology

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Compound of Interest

Compound Name: (S)-3-Allylmorpholine

CAS No.: 1251751-03-7

Cat. No.: B3394366

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Executive Summary

Chiral morpholines are ubiquitous structural motifs in modern drug discovery and development[1]. They offer superior physicochemical properties compared to their piperidine analogs, primarily due to the electronegative oxygen atom which lowers the basicity of the amine (pKa ~8.3 for morpholine vs. ~11.2 for piperidine). This strategic tuning of basicity enhances metabolic stability, improves membrane permeability, and significantly reduces hERG-related cardiotoxicity liabilities ()[1].

The introduction of an allyl group at the C3 position of the morpholine ring—specifically in the (S)-configuration—provides a highly versatile synthetic handle. The terminal alkene can undergo downstream functionalization via cross-metathesis, hydroboration-oxidation, or dihydroxylation, allowing medicinal chemists to rapidly diversify the scaffold during rigorous structure-activity relationship (SAR) campaigns.

Chemical Identifiers & Physicochemical Profiling

Accurate chemical identification is critical for regulatory compliance and compound tracking. The following table summarizes the core identifiers and predicted physicochemical properties

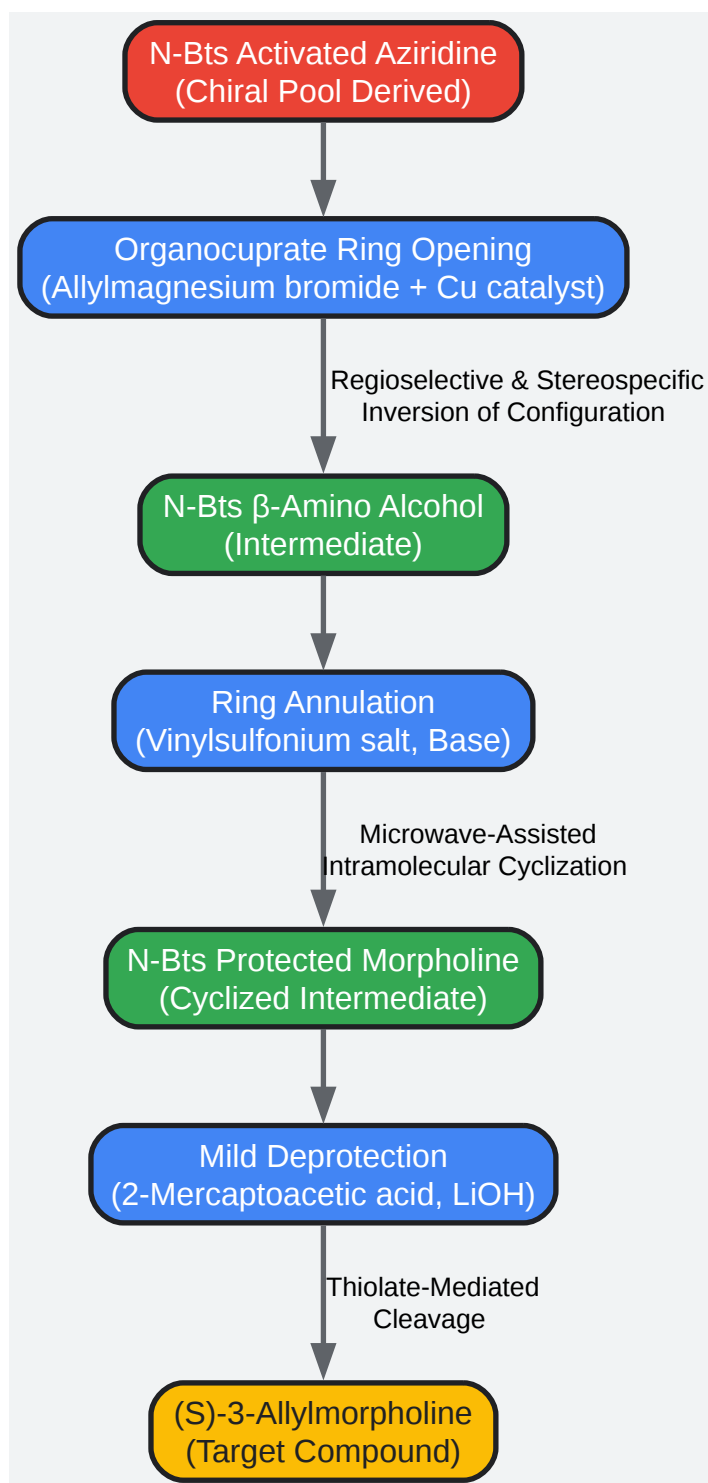
of **(S)-3-Allylmorpholine** based on established chemical databases[2],[3].

Property	Value
Chemical Name	(S)-3-Allylmorpholine
CAS Registry Number	1251751-03-7
Molecular Formula	C7H13NO
Molecular Weight	127.186 g/mol
InChIKey	ONQMFQLWXIJVPR-ZETCQYMHSA-N
Isomeric SMILES	C=CC[C@@H]1COCCN1
Predicted LogP	0.6
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	2

Synthesis Methodology: The Aziridine Ring-Opening Strategy

The most robust and stereospecific route to **(S)-3-Allylmorpholine** avoids the limitations of the traditional chiral pool by utilizing an N-activated aziridine intermediate. This methodology, pioneered by ()[4], leverages a highly regioselective organocuprate ring-opening followed by a microwave-assisted annulation utilizing vinylsulfonium salts ()[5].

Synthetic Workflow



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Figure 1: Stereospecific synthesis workflow of **(S)-3-Allylmorpholine** from a chiral aziridine.

Step-by-Step Experimental Protocols & Causality

Step 1: Regioselective Cu-Catalyzed Ring Opening

- Reagents: Methyl 1-(benzothiazole-2-sulfonyl)aziridine-2-carboxylate derivative (1.0 equiv), Allylmagnesium bromide (1.5 equiv), CuBr·SMe₂ (0.1 equiv), anhydrous THF.
- Procedure: Suspend the CuBr·SMe₂ catalyst in anhydrous THF under an argon atmosphere and cool to -55 °C. Add the allylmagnesium bromide dropwise to generate the active organocuprate species. Slowly introduce the N-Bts aziridine solution. Stir for 1.5 hours at -55 °C, allowing it to gradually warm to room temperature. Quench the reaction strictly with saturated aqueous NH₄Cl to complex the copper, extract with ethyl acetate, and purify via flash chromatography.
- Causality (E-E-A-T): Uncatalyzed Grignard reagents act as strong, hard bases, which frequently lead to unwanted elimination reactions or poor regioselectivity when attacking aziridines. The addition of a copper catalyst forms a "softer" organocuprate nucleophile in situ. This thermodynamic shift promotes a clean, S_N2-type ring opening exclusively at the less hindered carbon of the aziridine, yielding the required β-amino alcohol with absolute stereospecificity and preventing racemization[4].

Step 2: Microwave-Assisted Ring Annulation

- Reagents: N-Bts β-amino alcohol (1.0 equiv), Diphenyl(vinyl)sulfonium triflate (1.2 equiv), K₂CO₃ (2.0 equiv), Dichloromethane (DCM).
- Procedure: Dissolve the N-Bts β-amino alcohol and the vinylsulfonium salt in DCM. Add finely powdered K₂CO₃ as a heterogeneous base. Seal the vessel and subject the mixture to microwave irradiation (80 °C) for 45 minutes. Filter the suspension to remove inorganic salts, concentrate the filtrate in vacuo, and isolate the cyclized N-Bts morpholine via silica gel chromatography.
- Causality (E-E-A-T): Traditional morpholine syntheses require harsh acidic dehydration of diols, which can compromise sensitive functional groups like the allyl double bond. Vinylsulfonium salts act as highly efficient, mild C2 synthons. The oxygen of the β-amino alcohol undergoes a Michael-type addition to the vinyl group, forming a sulfonium ylide intermediate. This intermediate is rapidly displaced intramolecularly by the nitrogen atom, closing the morpholine ring efficiently without requiring extreme pH conditions[5].

Step 3: Mild Deprotection of the N-Bts Group

- Reagents: N-Bts protected **(S)-3-allylmorpholine** (1.0 equiv), 2-Mercaptoacetic acid (2.0 equiv), LiOH (3.0 equiv), DMF.
- Procedure: Dissolve the protected morpholine in DMF. Add LiOH followed by 2-mercaptoacetic acid. Stir the reaction vigorously at room temperature for 2–4 hours. Monitor via TLC until the starting material is completely consumed. Dilute with water, extract with diethyl ether, dry over Na₂SO₄, and concentrate to yield the free **(S)-3-Allylmorpholine**.
- Causality (E-E-A-T): The N-2-benzothiazolesulfonyl (Bts) protecting group is strategically chosen over traditional Tosyl (Ts) or Nosyl (Ns) groups. While Ts requires harsh acidic or reductive conditions for removal, Bts is uniquely labile to thiolate nucleophiles. Cleavage occurs under exceptionally mild, room-temperature basic conditions via a Meisenheimer-type complex. This self-validating choice prevents any thermodynamic racemization of the sensitive C3 stereocenter and ensures the terminal alkene remains intact^[4].

Analytical Characterization & Quality Control

To ensure the integrity of the synthesized **(S)-3-Allylmorpholine** for downstream biological assays, the following analytical validations are standard protocol:

- Chiral Purity Assessment (HPLC): To validate the enantiomeric excess (ee), chiral stationary phase high-performance liquid chromatography (HPLC) is mandatory. Columns such as Chiralcel OD-H or Chiralpak AD-H are typically employed. The mobile phase must include a basic modifier (e.g., Hexane/Isopropanol 90:10 v/v with 0.1% diethylamine) to suppress peak tailing caused by the secondary morpholine nitrogen.
- Structural Verification (NMR): ¹H and ¹³C NMR spectroscopy confirm structural integrity. The allyl group presents distinct multiplet signals in the 5.7–5.9 ppm range (internal alkene proton) and 5.0–5.2 ppm (terminal alkene protons). The C3 methine proton typically appears as a complex multiplet around 2.8–3.1 ppm, shifted downfield due to the adjacent nitrogen and allyl substituent.

References

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